

Application Notes and Protocols: Preparation of 10-Propoxydecanoic Acid Stock Solutions

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Compound of Interest

Compound Name: 10-Propoxydecanoic acid

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **10-Propoxydecanoic acid**, a medium-chain fatty acid analog. Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results in various research and drug development applications.

Compound Information

10-Propoxydecanoic acid is a synthetic derivative of myristic acid. Understanding its physical and chemical properties is essential for proper handling and solution preparation.

Property	Value	Source
Molecular Formula	C13H26O3	[1][2]
Molecular Weight	230.34 g/mol	[1][2]
Appearance	Not specified, likely a solid or oil at room temperature	
Density	0.943 g/cm ³	
Boiling Point	336.4 °C at 760 mmHg	
Flash Point	115.9 °C	

Solubility Data

The choice of solvent is crucial for preparing a homogenous stock solution. The solubility of **10-Propoxydecanoic acid** in common laboratory solvents is summarized below.

Solvent	Solubility	Source
Dimethylformamide (DMF)	30 mg/mL	[3]
Dimethyl sulfoxide (DMSO)	20 mg/mL	[3]
Ethanol	30 mg/mL	[3]
Phosphate-Buffered Saline (PBS, pH 7.2)	1 mg/mL	[3]

Note: For cell-based assays, it is advisable to prepare the initial high-concentration stock in an organic solvent like DMSO or ethanol and then dilute it to the final working concentration in the aqueous culture medium. Ensure the final concentration of the organic solvent is compatible with the experimental system and does not exceed cytotoxic levels (typically <0.1-0.5%).

Safety and Handling Precautions

Before handling **10-Propoxydecanoic acid**, it is imperative to review the Safety Data Sheet (SDS). General safety precautions include:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Ventilation: Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of any dust or vapors.
- Handling: Avoid direct contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated place.^[3] For long-term storage, -20°C is recommended.^[3]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **10-Propoxydecanoic acid** in DMSO. This is a common stock concentration for many in vitro experiments.

Materials:

- **10-Propoxydecanoic acid** (solid or oil)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and tips
- Vortex mixer

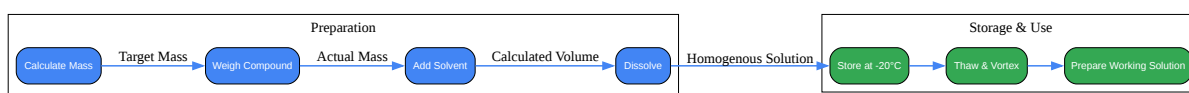
Procedure:

- Calculate the required mass:
 - To prepare 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution, the required mass of **10-Propoxydecanoic acid** is calculated as follows:

- $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 230.34 \text{ g/mol} = 0.0023034 \text{ g}$
- $\text{Mass (mg)} = 2.3034 \text{ mg}$
- Weigh the compound:
 - Tare a clean, dry microcentrifuge tube or vial on an analytical balance.
 - Carefully weigh approximately 2.3 mg of **10-Propoxydecanoic acid** into the tube. Record the exact mass.
- Add the solvent:
 - Based on the actual mass weighed, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molarity (mol/L)} \times \text{Molecular Weight (g/mol)})$
 - For example, if you weighed 2.5 mg (0.0025 g):
 - $\text{Volume (L)} = 0.0025 \text{ g} / (0.010 \text{ mol/L} \times 230.34 \text{ g/mol}) = 0.001085 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 1085 \mu\text{L}$
 - Using a calibrated micropipette, add the calculated volume of DMSO to the tube containing the compound.
- Dissolve the compound:
 - Cap the tube securely.
 - Vortex the solution until the **10-Propoxydecanoic acid** is completely dissolved. Gentle warming in a water bath (37°C) may be necessary to aid dissolution, but be cautious of the solvent's volatility.
- Storage:

- Store the stock solution in a tightly sealed, amber-colored vial or a tube wrapped in aluminum foil to protect it from light.
- Store at -20°C for long-term storage. Before use, thaw the solution at room temperature and vortex briefly to ensure homogeneity.

Workflow for Stock Solution Preparation



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Caption: Workflow for the preparation and storage of **10-Propoxydecanoic acid** stock solutions.

Preparation of Working Solutions from Stock

For most experiments, the concentrated stock solution will need to be diluted to a final working concentration in an appropriate aqueous buffer or cell culture medium.

Example: Preparation of a 100 µM working solution from a 10 mM stock.

Use the dilution formula: $M_1V_1 = M_2V_2$

Where:

- M_1 = Concentration of the stock solution (10 mM)
- V_1 = Volume of the stock solution to be used
- M_2 = Desired concentration of the working solution (100 µM = 0.1 mM)
- V_2 = Final volume of the working solution (e.g., 1 mL)

Calculation:

- $(10 \text{ mM}) \times V1 = (0.1 \text{ mM}) \times (1 \text{ mL})$
- $V1 = (0.1 \text{ mM} \times 1 \text{ mL}) / 10 \text{ mM}$
- $V1 = 0.01 \text{ mL} = 10 \text{ }\mu\text{L}$

Procedure:

- Add 990 μL of the desired buffer or medium to a sterile microcentrifuge tube.
- Add 10 μL of the 10 mM **10-Propoxydecanoic acid** stock solution to the tube.
- Vortex gently to mix.
- The final concentration of the working solution is 100 μM . The final DMSO concentration is 1%. Adjust the final volume and stock addition as needed to achieve a lower final solvent concentration.

By following these detailed protocols and safety guidelines, researchers can confidently prepare accurate and reproducible stock solutions of **10-Propoxydecanoic acid** for their scientific investigations.

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